Protocol for solid phase peptide synthesis using Fmoc-Phe-OH-1-13C

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Compound of Interest

Compound Name:	*L-PHENYLALANINE-N-FMOC (1-13C)*
Cat. No.:	*B1579789*

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Application Note & Protocol: Solid Phase Peptide Synthesis (SPPS) using Fmoc-Phe-OH-1-13C

Abstract

This technical guide outlines the protocol for the site-specific incorporation of Fmoc-Phe-OH-1-13C into synthetic peptides using Fmoc/tBu solid-phase chemistry. While standard SPPS relies on large excesses of reagents to drive kinetics, the high cost of isotopically labeled amino acids necessitates a stoichiometrically optimized approach. This protocol utilizes high-efficiency coupling reagents (HATU/HOAt) and stringent monitoring to achieve quantitative coupling with minimal equivalents (1.2–1.5 eq), preserving atom economy without compromising crude purity. Applications include backbone assignment in NMR spectroscopy and carbonyl chemical shift anisotropy (CSA) studies.

Strategic Considerations & Mechanism

The "Isotope Economy" Challenge

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In routine SPPS, amino acids are used at 5–10 equivalents relative to the resin loading. This pseudo-first-order kinetic environment ensures rapid, complete coupling. However, labeled building blocks like Fmoc-Phe-OH-1-13C can cost >$500/gram.

- Solution: We shift the kinetic driver from concentration (excess equivalents) to activation efficiency.
- Reagent Choice:HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is preferred over HBTU/HCTU because the aza-benzotriazole leaving group (HOAt) exhibits an intramolecular catalytic effect, accelerating acylation rates even at lower concentrations.

Racemization Control

Phenylalanine is susceptible to base-catalyzed racemization via oxazolone formation, particularly when activated.

- Mitigation: Use DIEA (Diisopropylethylamine) as the base (sterically hindered) and maintain a ratio where Base < 2 equivalents relative to the coupling reagent if possible, or strictly controlled (e.g., 2:1 Base:AA). Avoid pre-activation times >2 minutes to prevent enantiomeric loss before the activated ester encounters the resin-bound amine.

Materials & Reagents

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Component	Specification	Purpose
Labeled AA	Fmoc-Phe-OH-1-13C	Site-specific isotopic label (C1 carbonyl).
Resin	Rink Amide or Wang (0.3–0.6 mmol/g)	Low loading preferred to reduce steric crowding.
Activator	HATU (or COMU)	High-efficiency uronium coupling agent.
Base	DIEA (N,N-Diisopropylethylamine)	Tertiary amine base for activation.
Deprotection	20% Piperidine in DMF	Removal of Fmoc group.[1][2]
Solvent	DMF (Anhydrous, Amine-free)	Reaction medium.
Monitor	Kaiser Test Kit (Ninhydrin)	Colorimetric detection of unreacted amines.

Experimental Protocol

Phase 1: Resin Preparation & Deprotection[3]

- Swelling: Place resin in a fritted synthesis vessel. Add DMF (10 mL/g resin) and swell for 30–60 minutes.
- Initial Deprotection: Drain DMF. Add 20% Piperidine/DMF (5 mL).[1] Agitate for 3 minutes. Drain.
- Secondary Deprotection: Add fresh 20% Piperidine/DMF. Agitate for 12 minutes. Drain.
- Washing: Wash resin thoroughly with DMF (5 × 1 min) to remove all traces of piperidine (critical to prevent premature Fmoc removal of the incoming labeled AA).
- Verification: Perform a Kaiser test. The resin beads should be dark blue (positive for free amines).

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Phase 2: Coupling Fmoc-Phe-OH-1-13C (The Critical Step)

Target Stoichiometry: 1.5 eq Amino Acid / 1.45 eq HATU / 3.0 eq DIEA

- Dissolution: In a small vial, dissolve Fmoc-Phe-OH-1-13C (1.5 eq relative to resin loading) and HATU (1.45 eq) in minimal dry DMF (concentration ~0.2–0.3 M).
    - Note: Use slightly less HATU than AA to ensure the expensive labeled AA is the limiting reagent in activation, preventing "capping" of the resin by active HATU species.
- Activation: Add DIEA (3.0 eq) to the vial. Shake briefly (10–30 seconds). The solution should turn yellow.
- Addition: Immediately add the activated solution to the resin.
- Reaction: Agitate gently (nitrogen bubbling or shaker) for 60–90 minutes at room temperature.
- Monitoring (Mandatory):
    - Remove a few beads, wash with EtOH, and perform a Kaiser Test.
    - Colorless/Yellow Beads: Coupling is complete (>99%). Proceed to Step 6.
    - Blue/Purple Beads: Incomplete coupling. Do NOT proceed.
        - Remedy: Wash resin with DMF.[1][3] Perform a second coupling (double couple) using a small amount (0.5 eq) of standard (unlabeled) Fmoc-Phe-OH or more labeled material if budget permits. Alternatively, recap with acetic anhydride to terminate deletion sequences.
- Washing: Drain and wash with DMF (4 × 1 min).

Phase 3: Capping (Recommended)

To ensure high purity of the final sequence, cap any unreacted amines that survived the coupling step.

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- Add Acetic Anhydride/Pyridine/DMF (1:1:8) solution.
- Agitate for 10 minutes.
- Wash with DMF (3 × 1 min).

Phase 4: Elongation & Cleavage

- Continue standard SPPS for the remainder of the peptide sequence using standard stoichiometry (5 eq AA/HBTU).
- Final Cleavage: Wash resin with DCM (3x). Dry under nitrogen.
- Add Cleavage Cocktail: TFA/TIS/H2O (95:2.5:2.5). Agitate for 2–3 hours.
- Precipitate filtrate in cold diethyl ether. Centrifuge and lyophilize.

Visualization of Workflows

Figure 1: Isotope-Specific SPPS Workflow

This diagram illustrates the decision logic required when handling expensive labeled reagents versus standard amino acids.

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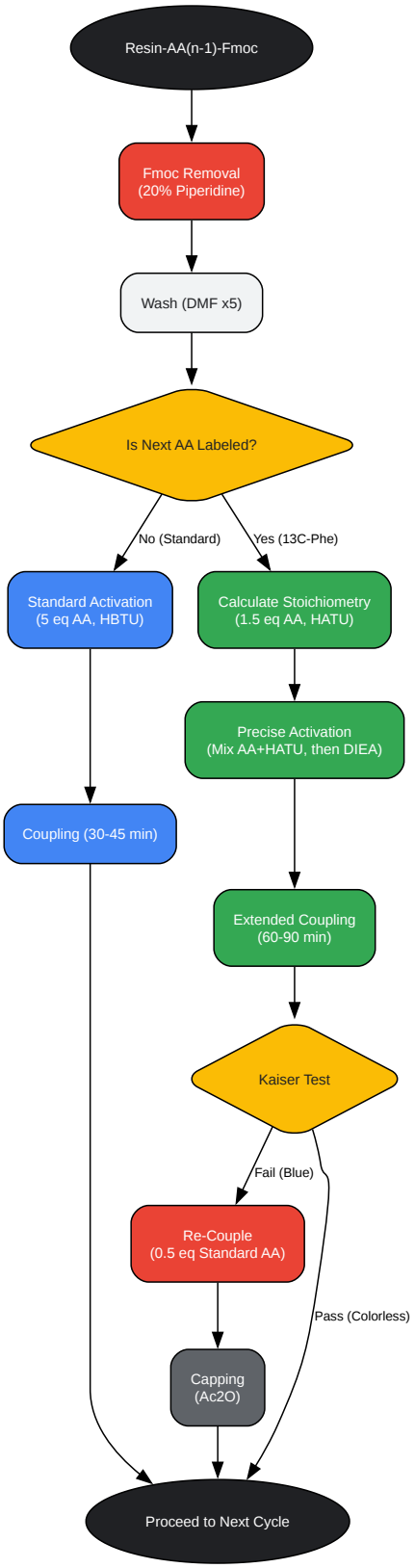

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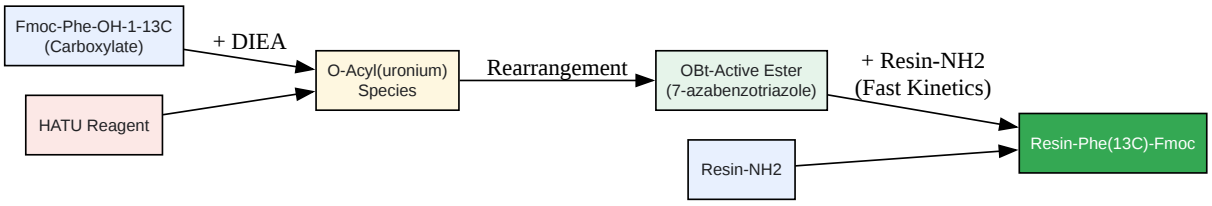
Caption: Decision tree for SPPS emphasizing the divergence between standard high-excess coupling and the optimized low-equivalent protocol for 13C-labeled reagents.

Figure 2: HATU Activation Mechanism

Understanding the activation helps explain why HATU is chosen for low-equivalent couplings.



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Caption: Mechanism of HATU activation. The formation of the highly reactive 7-azabenzotriazole ester drives the reaction to completion even at low concentrations.

Quality Control & Validation

Analysis	Expected Result	Notes
HPLC	Single major peak (>95%)	Retention time should match unlabeled standard.
Mass Spec (ESI)	[M+H]+ = Theoretical + 1.0 Da	Confirm the +1 Da shift from the 13C atom.
13C NMR	Enhanced signal at ~172–175 ppm	Carbonyl region. 1D 13C NMR in DMSO-d6.

Troubleshooting:

- Low Yield: If the Kaiser test was positive but you proceeded, you will see a "deletion sequence" (Peptide minus Phe) in Mass Spec.

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- Racemization: If multiple peaks appear close together in HPLC, check for D-Phe incorporation. Use a chiral column or C18 with a shallow gradient to separate diastereomers.

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